

# Troubleshooting inconsistent results with GDC-0575

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## Compound of Interest

Compound Name: GDC-0575

Cat. No.: B15604400

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## Technical Support Center: GDC-0575

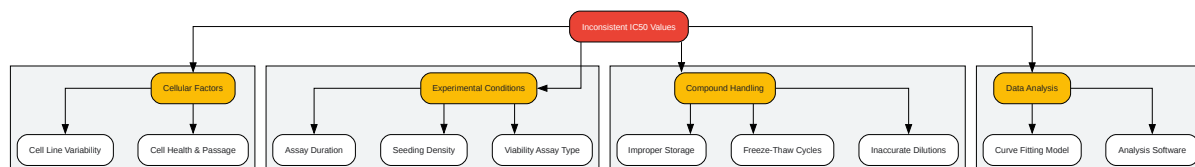
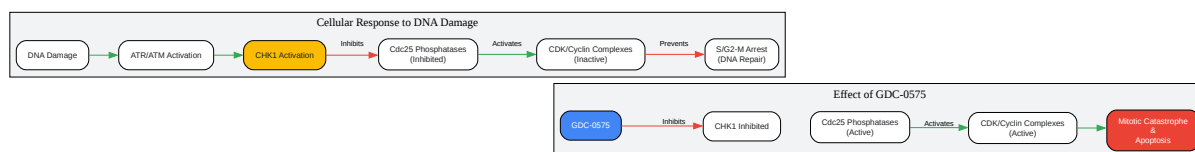
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the use of **GDC-0575**, a potent and selective CHK1 inhibitor.

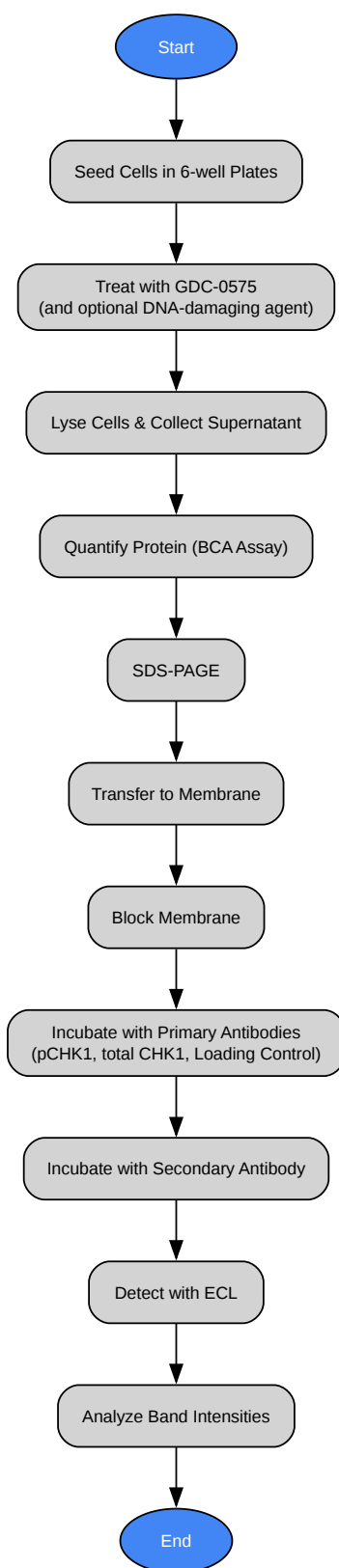
## Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common issues and questions that may arise during experiments involving **GDC-0575**.

Q1: What is the mechanism of action of **GDC-0575**?

**GDC-0575** is a small molecule inhibitor that specifically targets Checkpoint Kinase 1 (CHK1), a crucial serine/threonine kinase involved in the DNA damage response (DDR).<sup>[1]</sup> In response to DNA damage, CHK1 is activated and phosphorylates downstream targets, such as Cdc25 phosphatases, leading to cell cycle arrest in the S and G2/M phases.<sup>[1]</sup> This pause allows time for DNA repair. **GDC-0575** binds to and inhibits the activity of CHK1, thereby preventing this cell cycle arrest.<sup>[1]</sup> As a result, cells with DNA damage may bypass these critical checkpoints, leading to mitotic catastrophe and apoptosis. This mechanism makes **GDC-0575** a potent chemosensitization agent when used in combination with DNA-damaging drugs.<sup>[1]</sup>





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## References

- 1. Facebook [cancer.gov]
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